

RHC 80267 not working in intact cells why

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Compound of Interest		
Compound Name:	RHC 80267	
Cat. No.:	B1680587	Get Quote

RHC 80267 Technical Support Center

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering issues with the experimental use of **RHC 80267**, particularly its lack of efficacy in intact cells.

Troubleshooting Guides and FAQs

Question: Why is **RHC 80267** not inhibiting diacylglycerol (DAG) lipase in my intact cell experiments?

Answer: A primary reason for the lack of **RHC 80267** activity in intact cells is its poor cell permeability.[1] While **RHC 80267** effectively inhibits DAG lipase in cell-free preparations like microsomes, it fails to show efficacy in intact cellular systems, such as platelets.[2] Studies have demonstrated that in intact platelets stimulated with thrombin, **RHC 80267** did not prevent the accumulation of 1,2-diglyceride and 2-monoglyceride, nor did it inhibit the release of arachidonate, which would be expected if DAG lipase were inhibited.[2]

Question: Are there other enzymatic activities of **RHC 80267** that could be confounding my results?

Answer: Yes, **RHC 80267** is not entirely specific to DAG lipase and has been shown to inhibit other enzymes. A significant off-target effect is the inhibition of cholinesterase, with a reported IC50 of 4 μ M.[3][4][5] This anticholinesterase activity can potentiate acetylcholine-evoked responses in some tissues, such as rat mesenteric artery.[5][6][7] Additionally, at higher concentrations (around 50 μ M), it can inhibit other serine hydrolases like fatty acid amide



hydrolase (FAAH), phospholipase A2 (PLA2), and hormone-sensitive lipase (HSL).[6][8] It has also been noted to inhibit cyclooxygenase (COX) activity and the hydrolysis of phosphatidylcholine.[3][4]

Question: What is the recommended solvent and storage for RHC 80267?

Answer: **RHC 80267** is soluble in DMSO and ethanol, with a maximum concentration of 100 mM in both solvents. For storage, it is recommended to store the solid compound at +4°C. Stock solutions can be stored at -20°C for up to one year or at -80°C for up to two years. It is advisable to aliquot the stock solution to avoid repeated freeze-thaw cycles.[4]

Question: What are the reported IC50 values for RHC 80267 against DAG lipase?

Answer: The half-maximal inhibitory concentration (IC50) of **RHC 80267** for DAG lipase varies depending on the experimental system. Reported values include 1.1 μ M in rat cardiac myocytes and 4 μ M in canine platelets. It's important to note that these values are typically determined in cell-free assays.

Quantitative Data Summary

Parameter	Value	Experimental System	Reference
IC50 for DAG Lipase	4 μΜ	Canine Platelets	[4][6][7]
1.1 μΜ	Rat Cardiac Myocytes		
15 μΜ	Platelet Microsomes	[2]	
IC50 for Cholinesterase	4 μΜ	Brain Homogenate	[3][4][5]
Other Inhibitory Activity	>60% inhibition at 50 μΜ	FAAH, PLA2, HSL, AChE	[6][8]
Solubility	100 mM	DMSO	
100 mM	Ethanol		

Experimental Protocols



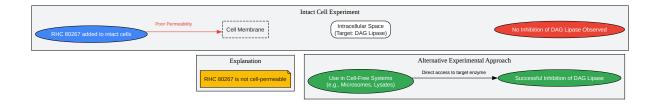
Protocol: Testing the Efficacy of **RHC 80267** on DAG Lipase in a Cell-Free System (Platelet Microsomes)

This protocol is a generalized procedure based on methodologies where **RHC 80267** has shown to be effective.

- 1. Preparation of Platelet Microsomes:
- Isolate platelets from whole blood by differential centrifugation.
- Wash the platelet pellet in a suitable buffer (e.g., a Tris-based buffer with EDTA).
- Lyse the platelets via sonication or nitrogen cavitation in a hypotonic buffer.
- Centrifuge the lysate at a low speed (e.g., 10,000 x g) to remove intact cells and large debris.
- Centrifuge the resulting supernatant at a high speed (e.g., 100,000 x g) to pellet the microsomal fraction.
- Resuspend the microsomal pellet in an appropriate assay buffer.
- 2. DAG Lipase Activity Assay:
- Pre-incubate the platelet microsomes with varying concentrations of **RHC 80267** (dissolved in DMSO) or vehicle control for a specified time (e.g., 15-30 minutes) at 37°C.
- Initiate the enzymatic reaction by adding a radiolabeled or fluorescently tagged diacylglycerol substrate.
- Incubate the reaction mixture at 37°C for a defined period.
- Stop the reaction by adding a quenching solution (e.g., a mixture of chloroform and methanol).
- Extract the lipids and separate them using thin-layer chromatography (TLC).
- Quantify the amount of product (monoacylglycerol or fatty acid) formed using autoradiography or fluorescence imaging.
- Calculate the percentage of inhibition at each RHC 80267 concentration and determine the IC50 value.

Visualizations

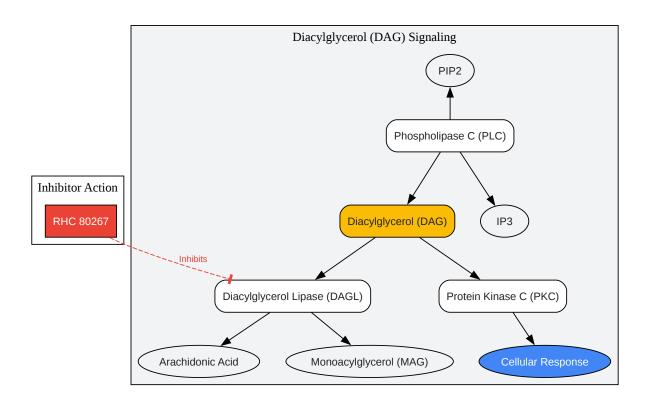




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Caption: Troubleshooting workflow for RHC 80267 in intact cells.





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Caption: The signaling pathway of diacylglycerol and the inhibitory target of RHC 80267.

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